

Quillaic Acid (CAS 631-01-6): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Quillaic Acid*

Cat. No.: *B1197877*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Quillaic acid, a pentacyclic triterpenoid saponenin with the CAS number 631-01-6, is a key bioactive compound derived from the bark of the Chilean soapbark tree, *Quillaja saponaria* Molina.^{[1][2]} This in-depth technical guide provides a comprehensive overview of the chemical properties, biological activities, and mechanisms of action of **quillaic acid**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development. The document summarizes key quantitative data, details experimental protocols for assessing its biological effects, and visualizes its known signaling pathways.

Chemical and Physical Properties

Quillaic acid is the major aglycone of the saponins found in *Quillaja saponaria*.^{[3][4]} Its chemical structure features a triterpenoid backbone.^[1]

Property	Value	Reference(s)
CAS Number	631-01-6	[5]
Molecular Formula	C ₃₀ H ₄₆ O ₅	[5]
Molecular Weight	486.68 g/mol	[4]
IUPAC Name	(3β,4α,16α)-3,16-dihydroxy-23-oxo-olean-12-en-28-oic acid	[5]
Synonyms	Quillaja Sapogenin, Quillajic acid	[2]
Melting Point	294°C	[2][4]
Solubility	Soluble in DMSO (≥ 41 mg/mL) and other organic solvents like DMF, ethanol, and acetone (slightly).[5] Insoluble in water.	[2][5]
Appearance	White to off-white solid	[2]
Source	Bark of Quillaja saponaria	[3][5]

Biological Activities and Therapeutic Potential

Quillaic acid exhibits a diverse range of biological activities, making it a compound of significant interest for pharmaceutical research.

Anti-inflammatory Activity

Quillaic acid has demonstrated potent topical anti-inflammatory properties.[3][6][7] Studies suggest that its mechanism of action may involve the inhibition of key inflammatory mediators.[1] It is effective in reducing edema induced by both arachidonic acid (AA) and 12-O-tetradecanoylphorbol-13-acetate (TPA).[5] The aldehyde and carboxyl groups in its structure are believed to be important for its anti-inflammatory effects.[8]

Assay	Effective Dose	Effect	Reference(s)
TPA-induced mouse ear edema	1.6 mg/ear	Reduction of ear edema	[5]
Arachidonic acid-induced mouse ear edema	0.7 mg/ear	Reduction of ear edema	[5]

Antinociceptive (Analgesic) Activity

Quillaic acid has shown dose-dependent antinociceptive effects in thermal pain models.[4] This analgesic activity suggests its potential for development as a pain management agent.

Assay	ED ₅₀ (Effective Dose for 50% of subjects)	Reference(s)
Hot Plate Test (mice)	20.7 mg/kg	[5]

Anticancer Activity

Quillaic acid displays cytotoxic effects against various cancer cell lines, particularly gastric and colon cancer cells.[5][9] Its anticancer mechanism involves the induction of apoptosis (programmed cell death).[9]

Cell Line	IC ₅₀ (Half-maximal inhibitory concentration)	Reference(s)
SNU-1 (gastric cancer)	13.6 μ M	[5][9]
KATO III (gastric cancer)	67 μ M	[5][9]
HCT116 (colon cancer)	> 10 μ M	

Vaccine Adjuvant Potential

Saponins derived from *Quillaja saponaria*, and by extension their aglycone **quillaic acid**, are known for their immunomodulatory effects and are used as adjuvants in vaccines to enhance

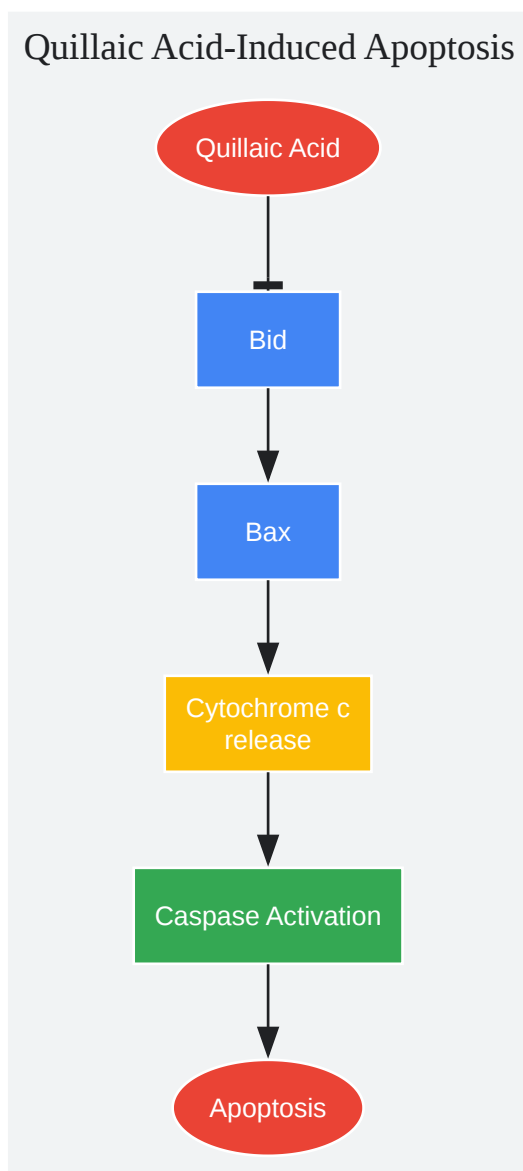
the immune response.[1][10] **Quillaic acid** has been shown to activate the NF- κ B and IRF pathways, which are crucial for the initiation of an immune response.[10] This suggests its potential in the development of novel vaccine formulations.[10]

Signaling Pathways

The biological activities of **quillaic acid** are mediated through its interaction with several key signaling pathways.

Apoptosis Pathway in Cancer Cells

Quillaic acid induces apoptosis in cancer cells through a mechanism that is suggested to involve the pro-apoptotic protein Bid. Furthermore, derivatives of **quillaic acid** have been shown to induce apoptosis and cell cycle arrest by modulating the NF- κ B and MAPK signaling pathways.

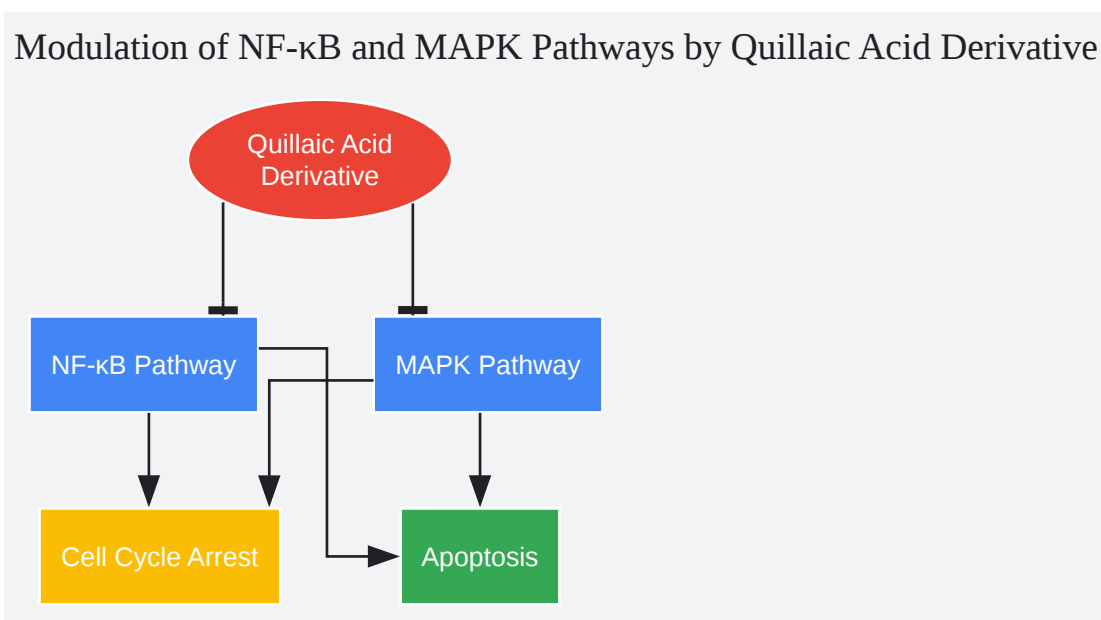


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Caption: **Quillaic acid** may induce apoptosis by targeting the pro-apoptotic protein Bid.

NF- κ B and MAPK Signaling in Cancer

Derivatives of **quillaic acid** have been demonstrated to exert their antitumor effects by modulating the NF- κ B and MAPK signaling pathways, leading to cell cycle arrest and apoptosis.



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Caption: A derivative of **quillaic acid** can induce cell cycle arrest and apoptosis.

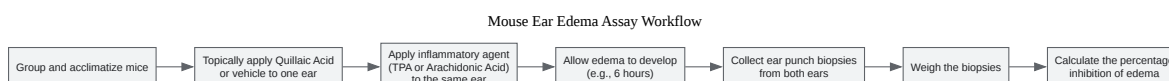
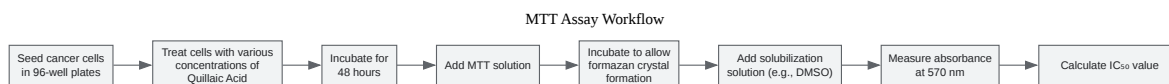
Experimental Protocols

The following are detailed methodologies for key experiments cited in the literature to evaluate the biological activities of **quillaic acid**.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is used to assess the cytotoxic effects of **quillaic acid** on cancer cell lines.

Workflow:



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